

Application Notes and Protocols for Bayer-18

Stock Solution Preparation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bayer-18

Cat. No.: B578489

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Introduction

Bayer-18 is a potent and selective inhibitor of Tyrosine Kinase 2 (TYK2), a member of the Janus kinase (JAK) family of non-receptor tyrosine kinases. TYK2 plays a crucial role in the signaling pathways of various cytokines, including interleukins (IL-12, IL-23) and type I interferons, which are pivotal in immune and inflammatory responses. By targeting TYK2, **Bayer-18** serves as a valuable tool for investigating the JAK/STAT signaling cascade and holds potential for the development of therapeutics for autoimmune diseases and cancer. Accurate and consistent preparation of a **Bayer-18** stock solution is the first critical step for reliable and reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of a **Bayer-18** stock solution for in vitro research applications.

Data Presentation

A summary of the key quantitative data for **Bayer-18** is presented in the table below for easy reference.

Property	Value
Chemical Name	N-(tert-butyl)-N'-((3-((5-fluoro-4-((2-hydroxy-1,1-dimethylethyl)amino)pyrimidin-2-yl)amino)phenyl)urea
Molecular Formula	C ₁₉ H ₂₇ FN ₆ O ₂
Molecular Weight	390.5 g/mol
CAS Number	1251752-12-1
Appearance	Solid powder
Solubility	Soluble in DMSO
Storage (Solid)	-20°C
Storage (Stock Solution)	-20°C for up to 1 month or -80°C for up to 6 months

Experimental Protocols

Protocol 1: Preparation of a 10 mM Bayer-18 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Bayer-18** in dimethyl sulfoxide (DMSO).

Materials:

- **Bayer-18** solid powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated micropipettes and sterile filter tips
- Analytical balance

- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of **Bayer-18** powder to room temperature to prevent condensation.
- Weighing **Bayer-18**: Carefully weigh out 3.905 mg of **Bayer-18** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
 - Calculation: To prepare a 10 mM (0.010 mol/L) solution, the required mass is calculated as follows: $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)}$
 $\text{Mass (mg)} = 10 \text{ mmol/L} \times 390.5 \text{ g/mol} \times 0.001 \text{ L} \times 1000 \text{ mg/g} = 3.905 \text{ mg}$
- Solvent Addition: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Bayer-18** powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes, or until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the 10 mM **Bayer-18** stock solution to typical working concentrations for use in cell culture experiments. A common working concentration for **Bayer-18** is in the low micromolar range, as its IC₅₀ for inhibiting the viability of certain cell lines is reported to be 2-3 µM.

Materials:

- 10 mM **Bayer-18** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or plates
- Calibrated micropipettes and sterile filter tips

Procedure:

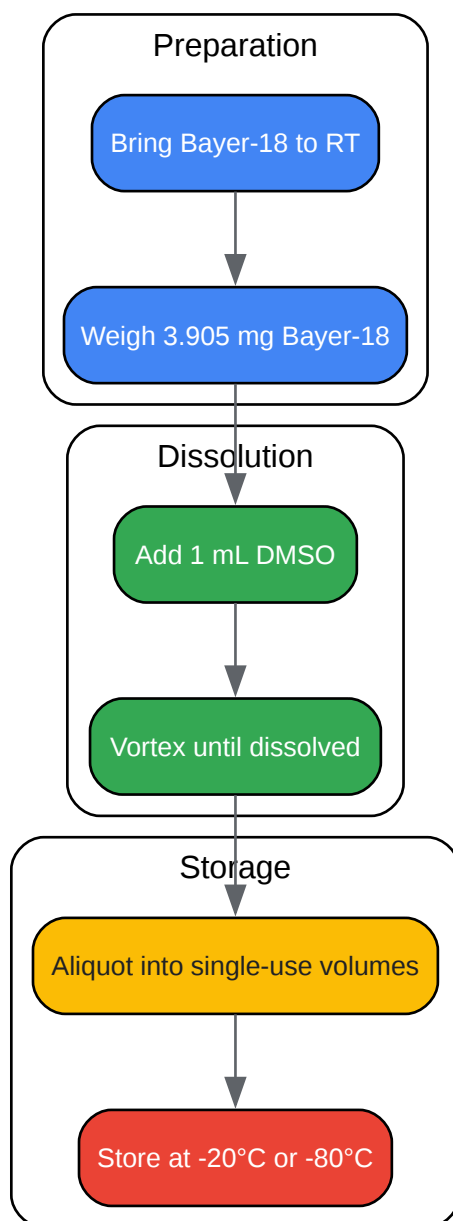
- Thawing Stock Solution: Thaw a single aliquot of the 10 mM **Bayer-18** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): To ensure accurate final concentrations and minimize pipetting errors, it is recommended to perform a serial dilution. For example, to prepare a 1 mM intermediate stock:
 - Pipette 10 μ L of the 10 mM stock solution into a sterile microcentrifuge tube.
 - Add 90 μ L of sterile cell culture medium or DMSO.
 - Mix thoroughly by gentle pipetting or vortexing.
- Final Dilution: Prepare the final working solution by diluting the stock or intermediate solution into the final volume of cell culture medium. For example, to achieve a final concentration of 2 μ M in 1 mL of medium:
 - Using the 1 mM intermediate stock: Add 2 μ L of the 1 mM solution to 998 μ L of cell culture medium.
 - Using the 10 mM stock solution: Add 0.2 μ L of the 10 mM stock solution to 999.8 μ L of cell culture medium.
- DMSO Concentration Control: It is crucial to maintain a low final concentration of DMSO in the cell culture to avoid solvent-induced cytotoxicity. The final DMSO concentration should

ideally be less than 0.5%, and a vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

- Application: Add the prepared working solution to your cell-based assay as required by your experimental design.

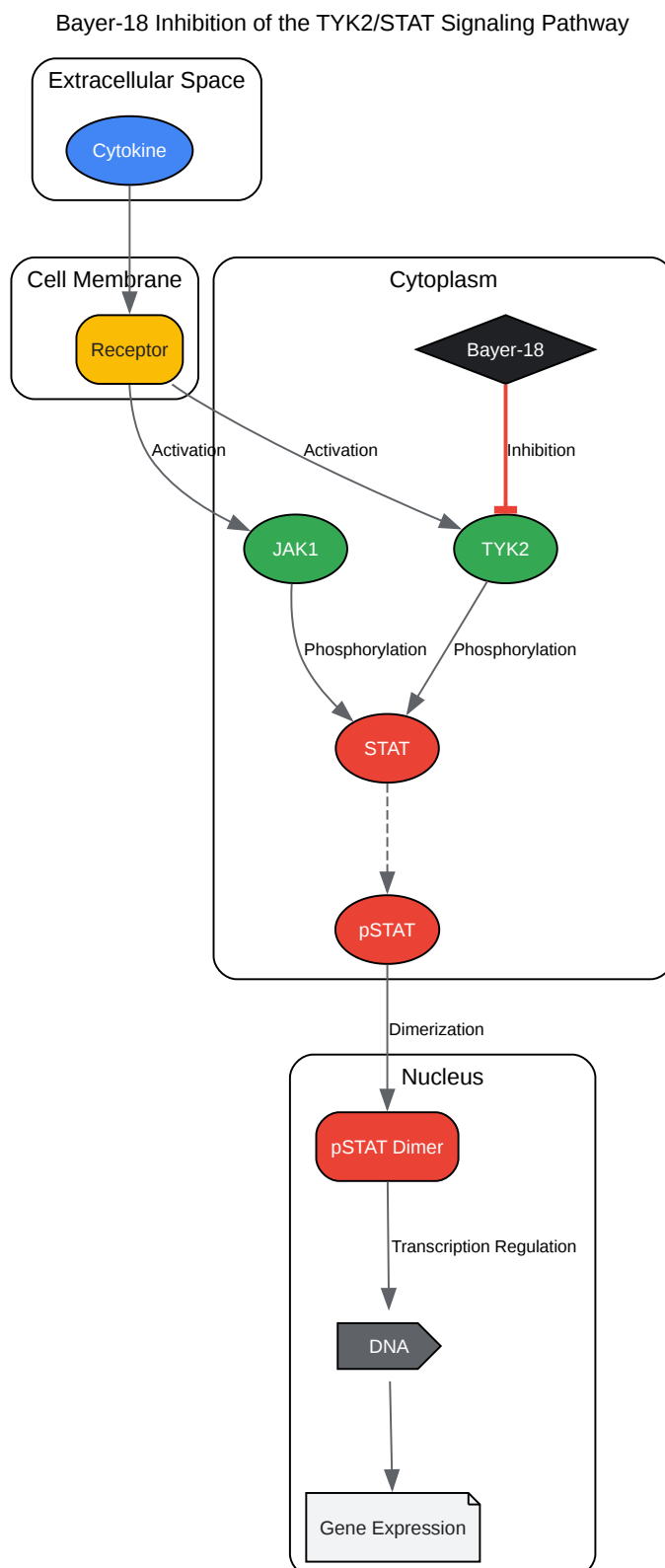
Mandatory Visualizations

Experimental Workflow for Bayer-18 Stock Solution Preparation



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Caption: Workflow for preparing a 10 mM **Bayer-18** stock solution.



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Caption: **Bayer-18** inhibits the TYK2-mediated JAK/STAT signaling pathway.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com